Application Note: Regioselective C2-Functionalization of 4-Phenyloxazole via Organotin Intermediates

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Compound of Interest

Compound Name:	*4-Phenyl-2-(tributylstannyl)-oxazole*
CAS No.:	*1019654-81-9*
Cat. No.:	*B3064391*

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Introduction & Strategic Rationale

4-Phenyloxazole is a privileged heterocyclic scaffold prevalent in pharmaceuticals, agrochemicals, and advanced organic materials. While electrophilic aromatic substitution on the oxazole ring is notoriously difficult due to the electron-withdrawing nature of the nitrogen atom, direct C-H functionalization offers a powerful alternative.

Among the available metal-catalyzed cross-coupling strategies, the Stille reaction remains uniquely advantageous for oxazoles. Unlike boronic acids (Suzuki coupling) which can suffer from rapid protodeboronation, or organozinc reagents (Negishi coupling) which are highly moisture-sensitive, organostannanes provide an[1].

This application note details a robust, two-stage workflow for the regioselective C2-arylation of 4-phenyloxazole:

- Directed Lithiation and Stannylation: Exploiting the [2].

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- Palladium-Catalyzed Stille Cross-Coupling:[3].

Mechanistic Causality & Experimental Design

Why C2-Lithiation at -78 °C?

The C2-proton of 4-phenyloxazole is the most acidic position on the ring. Deprotonation with a strong base like n-butyllithium (n-BuLi) rapidly generates the 2-lithiooxazole intermediate. However, this species is highly prone to an electrocyclic ring-opening sequence, forming an acyclic isocyanide. To suppress this degradation pathway, the metalation must be strictly maintained at or below -78 °C. Subsequent electrophilic trapping with tributyltin chloride (Bu_3SnCl) yields the stable 2-(tributylstannyl)-4-phenyloxazole.

The Role of the "Copper Effect" in Stille Coupling

While standard Pd(0) catalysts can facilitate the cross-coupling, the transmetalation step between the bulky tributyltin group and the Pd(II) complex is often rate-limiting. The addition of catalytic Copper(I) Iodide (CuI) accelerates the reaction by scavenging free phosphine ligands and facilitating an intermediate Sn-to-Cu transmetalation. This generates a highly reactive organocopper species that rapidly transfers the oxazole ring to the palladium center.

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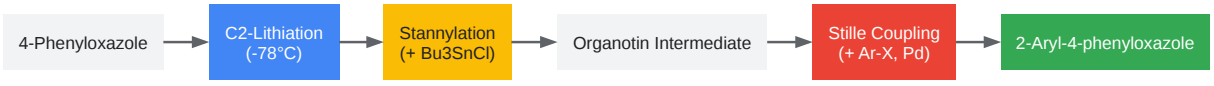

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Workflow for the C2-functionalization of 4-phenyloxazole via organotin intermediates.

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Self-Validating Experimental Protocols

Safety Warning: Organotin compounds are highly lipophilic and can[4]. All operations must be conducted in a well-ventilated fume hood using appropriate PPE (nitrile gloves, lab coat, safety goggles).

Protocol A: Synthesis of 4-Phenyl-2-(tributylstannyl)oxazole

Reagents:

- 4-Phenyloxazole: 10.0 mmol (1.45 g)
- n-Butyllithium (1.6 M in hexanes): 11.0 mmol (6.88 mL)
- Tributyltin chloride (Bu_3SnCl): 11.0 mmol (3.58 g)
- Anhydrous Tetrahydrofuran (THF): 40 mL

Step-by-Step Procedure:

- Preparation: Flame-dry a 100 mL Schlenk flask under vacuum and backfill with argon (repeat 3x). Add 4-phenyloxazole and anhydrous THF.
- Cooling: Submerge the flask in a dry ice/acetone bath and allow it to equilibrate to -78 °C for 15 minutes.
- Lithiation: Add n-BuLi dropwise via syringe over 10 minutes.
  - Validation Checkpoint: The solution should transition to a pale yellow/orange color. A sudden shift to dark brown indicates a temperature spike or moisture contamination, which will diminish yields.
- Aging: Stir the mixture at -78 °C for 30 minutes to [2].
- Stannylation: Add Bu_3SnCl dropwise. Stir for an additional 1 hour at -78 °C, then allow the reaction to slowly warm to room temperature over 2 hours.

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- Workup: Quench the reaction with saturated aqueous NH_4Cl (20 mL). Extract with ethyl acetate (3 x 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
    - Validation Checkpoint: TLC (Hexanes/EtOAc 9:1) should reveal the disappearance of 4-phenyloxazole (R_f ~ 0.4) and the appearance of a new, slightly streaky spot (R_f ~ 0.7) that stains strongly with $KMnO_4$.
- Purification: Purify via flash column chromatography (neutral alumina is preferred over silica to prevent protodestannylation) to afford the product as a colorless oil.

Protocol B: Palladium-Catalyzed Stille Cross-Coupling

Reagents:

- 4-Phenyl-2-(tributylstannyl)oxazole: 1.0 mmol (434 mg)
- Aryl Halide (e.g., 4-Bromoanisole): 1.2 mmol
- $Pd(PPh_3)_4$: 0.05 mmol (58 mg, 5 mol%)
- CuI: 0.1 mmol (19 mg, 10 mol%)
- Anhydrous Toluene: 10 mL

Step-by-Step Procedure:

- Setup: In a dry Schlenk tube, combine the aryl halide, $Pd(PPh_3)_4$, and CuI.
- Degassing: Add anhydrous toluene. Degas the mixture using three freeze-pump-thaw cycles.
    - Causality: Oxygen must be rigorously excluded to prevent the oxidation of the Pd(0) catalyst and the homocoupling of the stannane.
- Coupling: Add the stannane via a micro-syringe. Seal the tube and heat to 100 °C in an oil bath for 12–16 hours.

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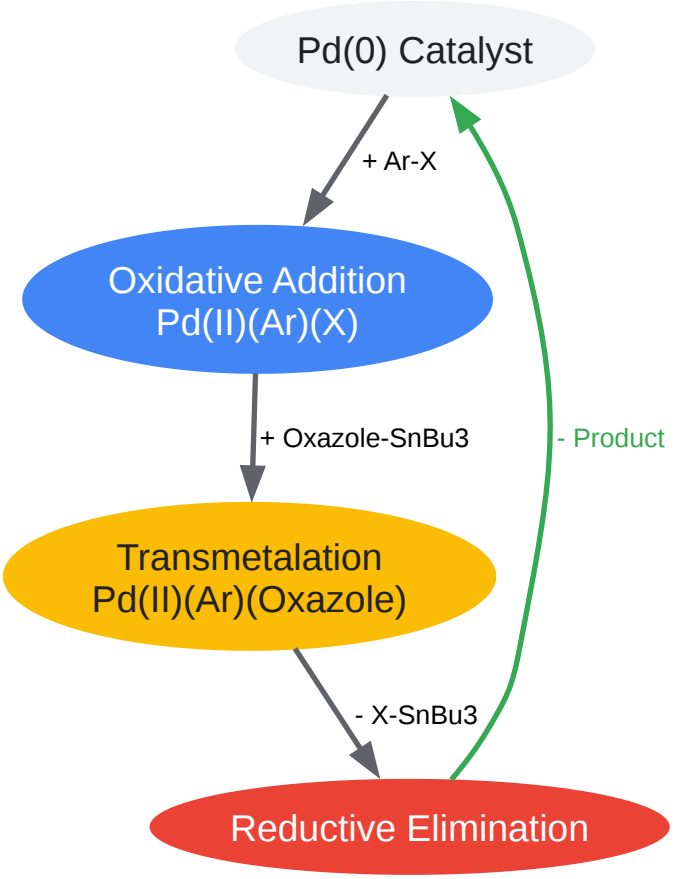
- Validation Checkpoint: The mixture will turn into a dark, homogeneous solution. If a heavy black precipitate (Pd black) forms within the first hour, the catalyst has decomposed, likely due to oxygen ingress.

- Tin Scavenging (Critical Step): Cool the reaction to room temperature. Add 10 mL of a saturated aqueous Potassium Fluoride (KF) solution and stir vigorously for 1 hour.
  - Causality: KF reacts with the tributyltin halide byproduct to form [1].
  - Validation Checkpoint: A voluminous white precipitate must form. If it does not, the tin byproduct will co-elute with your product during chromatography.

- Filtration & Extraction: Filter the biphasic mixture through a pad of Celite. Separate the organic layer, extract the aqueous layer with dichloromethane (2 x 10 mL), dry over $MgSO_4$, and concentrate.

- Purification: Purify by silica gel chromatography to isolate the 2-aryl-4-phenyloxazole.



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Palladium-catalyzed Stille cross-coupling cycle for 2-stannyloxazoles.

Quantitative Data Summary

The following table summarizes the expected outcomes when coupling 4-phenyl-2-(tributylstannyl)oxazole with various electrophiles under the optimized conditions described in Protocol B.

Aryl/Heteroaryl Halide	Catalyst System	Temp / Time	Isolated Yield (%)	Purity (GC-MS)
Iodobenzene	$Pd(PPh_3)_4$ (5 mol%)	100 °C / 12 h	88%	>98%
4-Bromoanisole	$Pd(PPh_3)_4$ (5 mol%), CuI (10 mol%)	100 °C / 16 h	82%	>97%
2-Bromopyridine	$Pd(PPh_3)_4$ (5 mol%), CuI (10 mol%)	100 °C / 10 h	79%	>98%
1-Bromo-4-nitrobenzene	$Pd_2(dba)_3$ (2.5 mol%), $P(t\text{-}Bu)_3$	80 °C / 8 h	91%	>99%
2-Bromothiophene	$Pd(PPh_3)_4$ (5 mol%)	100 °C / 14 h	85%	>98%

Note: Electron-deficient aryl bromides (e.g., 1-bromo-4-nitrobenzene) undergo oxidative addition more rapidly, allowing for lower temperatures and shorter reaction times. Highly sterically hindered or electron-rich substrates may require the highly active $Pd_2(dba)_3$/$P(t\text{-}Bu)_3$ catalyst system.

References

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Sources

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